

Preparing hDHODH-IN-7 for Cell Culture Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: hDHODH-IN-7

Cat. No.: B2761390

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For Researchers, Scientists, and Drug Development Professionals

Introduction

hDHODH-IN-7 is a potent and specific inhibitor of human dihydroorotate dehydrogenase (hDHODH), the fourth and rate-limiting enzyme in the de novo pyrimidine biosynthesis pathway. By targeting hDHODH, this small molecule inhibitor disrupts the synthesis of essential building blocks for DNA and RNA, leading to cytostatic and cytotoxic effects in rapidly proliferating cells, such as cancer cells. Its efficacy has been particularly noted in acute myeloid leukemia (AML) cell lines, where it can induce differentiation. These application notes provide detailed protocols for the preparation and use of **hDHODH-IN-7** in cell culture experiments, ensuring accurate and reproducible results for researchers investigating its therapeutic potential.

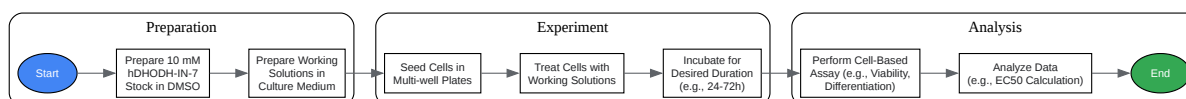
Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **hDHODH-IN-7** is crucial for its effective use in experimental settings.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₁ F ₃ N ₂ O ₂	MedKoo Biosciences
Molecular Weight	390.41 g/mol	MedKoo Biosciences
Appearance	Crystalline solid	General knowledge
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage Conditions	Store at -20°C for long-term storage (months to years) and at 4°C for short-term storage (days to weeks). Protect from light.	MedKoo Biosciences

Mechanism of Action: Inhibition of De Novo Pyrimidine Biosynthesis

hDHODH-IN-7 exerts its biological effects by inhibiting the enzymatic activity of hDHODH, which is located in the inner mitochondrial membrane. This enzyme catalyzes the oxidation of dihydroorotate to orotate, a critical step in the de novo synthesis of pyrimidines. Inhibition of hDHODH leads to a depletion of the pyrimidine nucleotide pool, which is essential for DNA and RNA synthesis, thereby arresting cell proliferation and inducing cell death in cells highly dependent on this pathway.



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